

Technical Monograph: 1-(2-Aminopropoxy)-3-chlorobenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Aminopropoxy)-3-chlorobenzene

Cat. No.: B13213829

[Get Quote](#)

Synonym: 1-(3-Chlorophenoxy)propan-2-amine Primary Application: CNS Active Pharmacophore & Chiral Building Block

Part 1: Chemical Identity & CAS Registry

The compound **1-(2-Aminopropoxy)-3-chlorobenzene** is chemically synonymous with 1-(3-chlorophenoxy)propan-2-amine. It serves as a critical aryloxyalkylamine scaffold, structurally related to neurotransmitter reuptake inhibitors (e.g., Atomoxetine, Viloxazine) and anti-arrhythmic agents (e.g., Mexiletine).

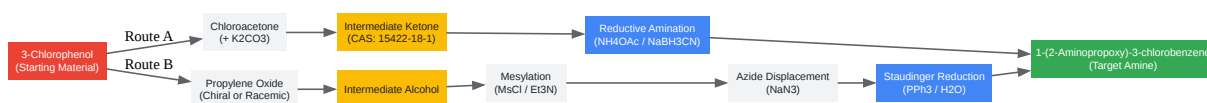
Validated Identifiers

Parameter	Detail
CAS Number (HCl Salt)	20871-82-3 (Commercially stable form)
CAS Number (Free Base)	64301-32-8 (Theoretical/In-situ)
CAS Number (Ketone Precursor)	15422-18-1 (1-(3-Chlorophenoxy)propan-2-one)
IUPAC Name	1-(3-Chlorophenoxy)propan-2-amine
Molecular Formula	C ₉ H ₁₂ ClNO (Free Base) / C ₉ H ₁₃ Cl ₂ NO (HCl Salt)
Molecular Weight	185.65 g/mol (Base) / 222.11 g/mol (HCl)
SMILES	CC(N)COC1=CC(Cl)=CC=C1

Part 2: Synthesis & Manufacturing Protocols

To ensure high purity for pharmaceutical applications, two primary routes are recommended. Route A is preferred for bulk scale-up of the racemic mixture, while Route B is required when specific stereochemistry (enantiopurity) is necessary for receptor binding affinity.

Diagram 1: Comparative Synthesis Workflows



[Click to download full resolution via product page](#)

Caption: Comparison of Reductive Amination (Route A) vs. Azide Displacement (Route B) for scaffold construction.

Protocol A: Reductive Amination (Scalable/Racemic)

This method minimizes side reactions associated with direct alkylation of amines.

- Ether Formation (Williamson Synthesis):
 - Reagents: 3-Chlorophenol (1.0 eq), Chloroacetone (1.1 eq), K_2CO_3 (1.5 eq), Acetone (Solvent).
 - Procedure: Reflux 3-chlorophenol with potassium carbonate in acetone for 1 hour to generate the phenoxide. Add chloroacetone dropwise. Reflux for 6-8 hours.
 - Critical Control Point: Monitor by TLC for the disappearance of phenol. Residual phenol is difficult to remove later.
 - Workup: Filter inorganic salts. Concentrate filtrate. Distill to obtain 1-(3-Chlorophenoxy)propan-2-one (CAS 15422-18-1).[\[1\]](#)
- Reductive Amination:
 - Reagents: Ketone intermediate, Ammonium Acetate (10 eq), Sodium Cyanoborohydride (0.7 eq), Methanol.
 - Procedure: Dissolve ketone in methanol. Add ammonium acetate and stir for 30 mins to form the imine in situ. Cool to 0°C. Add $NaBH_3CN$ portion-wise. Stir at RT for 12 hours.
 - Safety Note: Acidify carefully during workup to avoid HCN evolution. Use a fume hood.
 - Purification: Acid-base extraction. The amine is extracted into HCl, washed with ether (removes neutral impurities), then basified (NaOH) and extracted back into DCM.

Protocol B: Chiral Epoxide Opening (Enantioselective)

Used when the (R)- or (S)- isomer is required for high-affinity binding studies.

- Regioselective Ring Opening:
 - React 3-chlorophenol with (S)-propylene oxide using a catalytic amount of NaOH. This yields the chiral alcohol 1-(3-chlorophenoxy)propan-2-ol.
 - Note: Attack occurs at the less substituted carbon (S_N2), retaining stereochemistry at the chiral center if using chiral epoxide, though inversion pathways must be managed.

- Functional Group Interconversion:
 - Activation: Convert the secondary alcohol to a mesylate (MsCl, Et₃N, DCM, 0°C).
 - Displacement: React the mesylate with Sodium Azide (NaN₃) in DMF at 60°C. Warning: Azides are shock-sensitive. Do not concentrate to dryness.
 - Reduction: Reduce the azide to the amine using Hydrogenation (Pd/C, H₂) or Staudinger conditions (PPh₃, THF/H₂O).

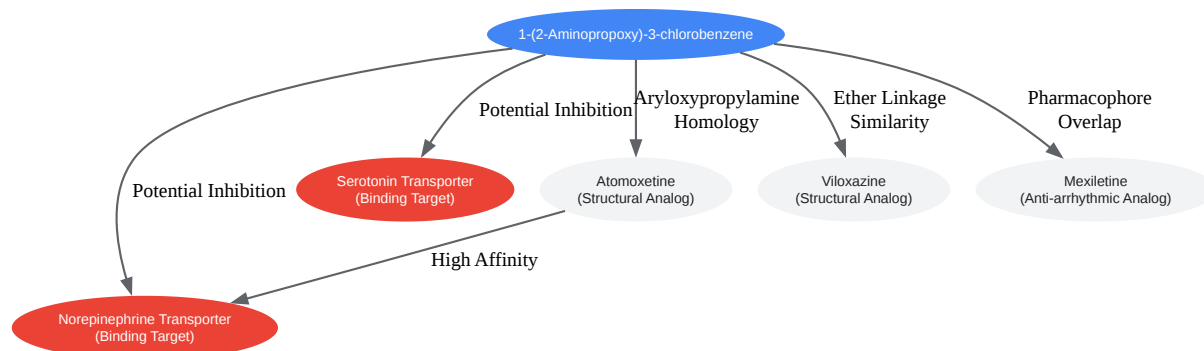
Part 3: Technical Analysis & Applications

Pharmacophore Mapping

The aryloxy-alkyl-amine motif is a "privileged structure" in medicinal chemistry. The distance between the aromatic ring and the basic nitrogen (2-3 carbons) mimics the catecholamine neurotransmitters (dopamine, norepinephrine).

- 3-Chloro Substitution: The meta-chlorine atom increases lipophilicity (LogP) and metabolic stability by blocking the metabolic "soft spot" on the ring, preventing rapid hydroxylation.
- Ether Linkage: Provides rotational freedom, allowing the molecule to adopt conformations required for binding to Monoamine Transporters (NET, SERT).

Diagram 2: Pharmacophore Relationships



[Click to download full resolution via product page](#)

Caption: Structural relationship between the target molecule and established CNS/Cardiovascular drugs.

Part 4: Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- Acute Toxicity: Category 3 (Oral/Dermal).
- Skin/Eye Irritation: Category 2.^[2]
- Target Organs: Liver, Kidneys (typical for chlorophenol metabolites).

Handling Protocols:

- Storage: The free base is prone to oxidation and carbamate formation (from atmospheric CO₂). Store as the Hydrochloride salt under inert gas (Argon/Nitrogen) at 2-8°C.
- Neutralization: In case of spill, neutralize with dilute acetic acid (if base) or sodium bicarbonate (if salt) before absorbing with vermiculite.

- Waste: Chlorinated aromatics must be segregated from general organic waste for high-temperature incineration to prevent dioxin formation.

References

- Shanghai Chemlin Biopharm. (2025). Product Analysis: 1-(3-chlorophenoxy)propan-2-amine hydrochloride (CAS 20871-82-3). Retrieved from
- EPA CompTox Dashboard. (2025). 1-(3-Chlorophenoxy)propan-2-one (Precursor CAS 15422-18-1) Toxicological Summary. Retrieved from
- BenchChem. (2025).[3] Comparative Guide to the Synthesis of Aryloxypropan-2-ones. Retrieved from
- Royal Society of Chemistry. (2025). General Synthetic Procedures for 1-substituted phenoxypropan-2-amines. Retrieved from
- PubChem. (2025).[4] Compound Summary: Chlorophenoxy Derivatives and Related Pharmacophores. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 15422-18-1|1-(3-Chlorophenoxy)propan-2-one|BLD Pharm [bldpharm.com]
- 2. fishersci.com [fishersci.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. (3-Chloropropyl)benzene | C₉H₁₁Cl | CID 7706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: 1-(2-Aminopropoxy)-3-chlorobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13213829/docs#technical-monograph-1-2-aminopropoxy-3-chlorobenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)